

Technical Guide to the Safe Handling of 4-Amino-2,3-difluorobenzonitrile

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Compound of Interest

Compound Name: 4-Amino-2,3-difluorobenzonitrile

Cat. No.: B053060

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **4-Amino-2,3-difluorobenzonitrile** (CAS No. 112279-71-7). The information is intended to support laboratory safety and procedural planning for professionals in research and drug development.

Chemical Identification and Physical Properties

Identifier	Value
IUPAC Name	4-Amino-2,3-difluorobenzonitrile
Synonyms	2,3-Difluoro-4-aminobenzonitrile
CAS Number	112279-71-7
Molecular Formula	C ₇ H ₄ F ₂ N ₂
Molecular Weight	154.12 g/mol
Appearance	Colorless to light yellow solid[1]
Boiling Point	268.6°C at 760 mmHg[2]
Flash Point	116.3°C[2]
Density	1.36 g/cm ³ [2]
Solubility	Soluble in organic solvents such as ethanol and chloroform; insoluble in water.[1]

Hazard Identification and Classification

While a complete GHS classification is not available in the public domain, preliminary hazard statements for similar compounds and general safety information suggest that **4-Amino-2,3-difluorobenzonitrile** should be handled with care. It may be irritating to the eyes, skin, and respiratory system.[1]

Potential Hazard Statements (based on related compounds):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Experimental Protocols: Safe Handling and Storage

Adherence to the following protocols is critical to ensure personnel safety and to maintain the integrity of the compound.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber), and a lab coat. Ensure that skin is not exposed.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when dusts may be generated.

Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents and acids.[\[1\]](#)

Emergency Procedures

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: During a fire, irritating and toxic gases may be generated by thermal decomposition or combustion.
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological and Ecological Information

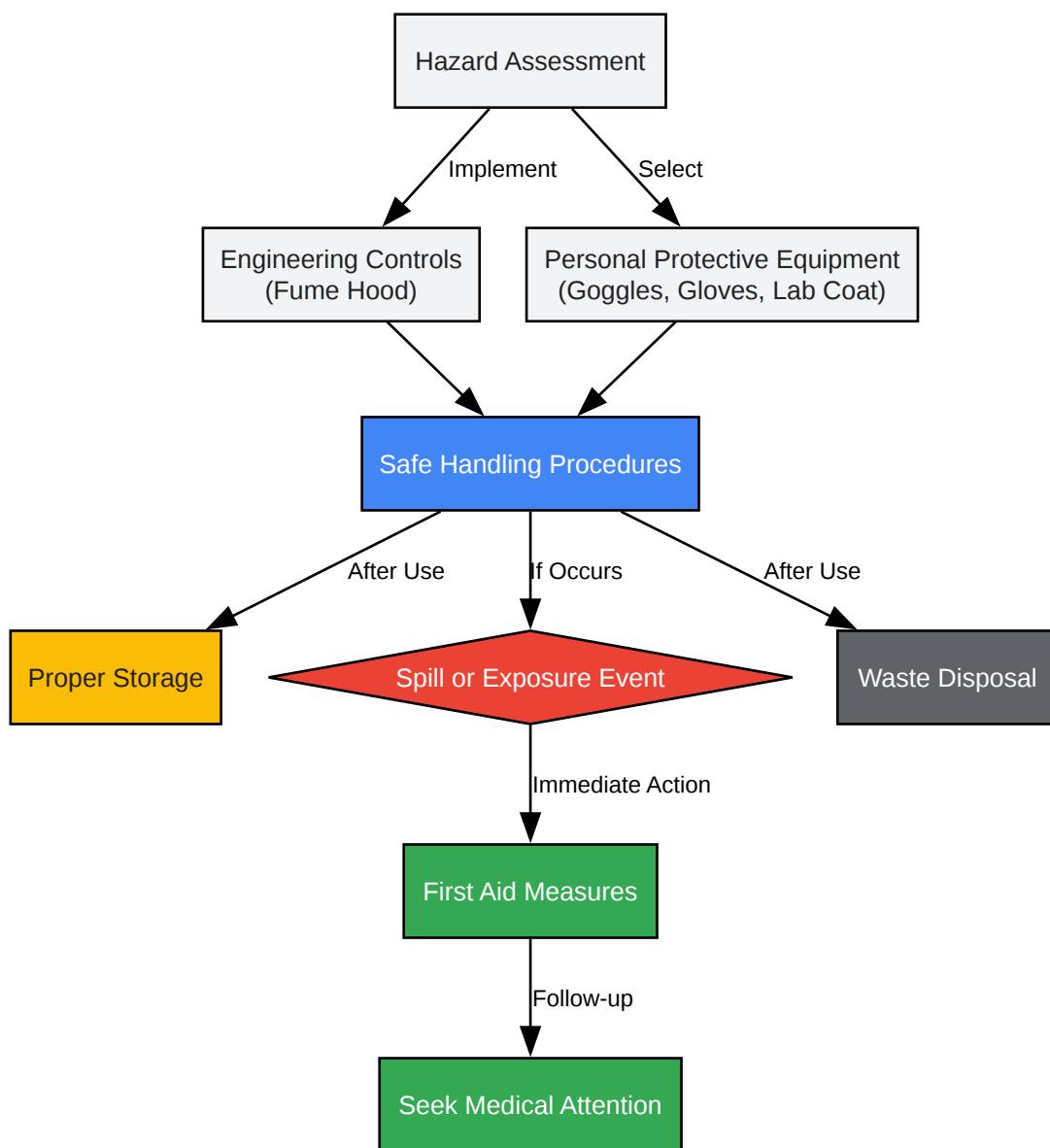
Detailed toxicological and ecological data for **4-Amino-2,3-difluorobenzonitrile** are not readily available.^[2] It is noted that the substance may be toxic to the aquatic environment and its release should be avoided.^[1]

Toxicological Data	Value
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	May cause skin irritation [1]
Serious Eye Damage/Irritation	May cause serious eye irritation [1]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation [1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Ecological Data	Value
Toxicity to Fish	No data available [2]
Toxicity to Daphnia and other Aquatic Invertebrates	No data available [2]
Toxicity to Algae	No data available [2]

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Amino-2,3-difluorobenzonitrile**, from preparation to emergency response.



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